

Lack of Scientific Evidence for Acid Brown 83 in Blood Fingerprint Detection

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid brown 83

Cat. No.: B12363664

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Despite a comprehensive search of scientific and forensic literature, no established methods or protocols were found for the use of Acid Brown 83 in detecting latent fingerprints in blood.

Initial and targeted investigations into the application of Acid Brown 83 for the enhancement of blood impressions yielded no scholarly articles, research papers, or validated forensic protocols. The available information on Acid Brown 83 primarily pertains to its use as a dye for materials such as leather and wool, and in studies unrelated to forensic science, such as its chemical degradation.

In contrast, the search consistently highlighted several other acid dyes as standard and well-documented reagents for the development of latent fingerprints in blood. These include:

- Acid Black 1 (Amido Black)
- Acid Violet 17
- Acid Yellow 7
- Coomassie Brilliant Blue (Acid Blue 83)

These reagents are widely recognized and recommended in forensic science literature and official guidelines for their efficacy in staining the protein components of blood, thereby revealing latent prints.

Given the absence of data and established procedures for Acid Brown 83 in this specific forensic application, it is not possible to generate the requested detailed application notes and protocols.

Alternative Proposal:

We can, however, provide the requested detailed Application Notes and Protocols for a widely accepted and effective alternative, Acid Black 1 (Amido Black). This would include a summary of quantitative data, detailed experimental protocols, and the mandatory visualizations (Graphviz diagrams) as per your core requirements.

Please advise if you would like to proceed with the generation of this content for Acid Black 1.

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